

An In-depth Technical Guide to 7-Hydroxy Quetiapine-d8

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 7-Hydroxy Quetiapine-d8

Cat. No.: B12412725

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Hydroxy Quetiapine-d8 is the deuterated form of 7-Hydroxyquetiapine, a major active metabolite of the atypical antipsychotic drug Quetiapine. Due to its isotopic labeling, **7-Hydroxy Quetiapine-d8** serves as an invaluable internal standard for the quantitative analysis of 7-Hydroxyquetiapine in various biological matrices.^[1] Its use in analytical techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS) allows for precise and accurate quantification, which is crucial in pharmacokinetic studies, therapeutic drug monitoring, and forensic toxicology.^{[1][2]} This guide provides a comprehensive overview of the technical aspects of **7-Hydroxy Quetiapine-d8**, including its chemical properties, metabolic pathway, synthesis, and detailed experimental protocols for its application.

Chemical and Physical Properties

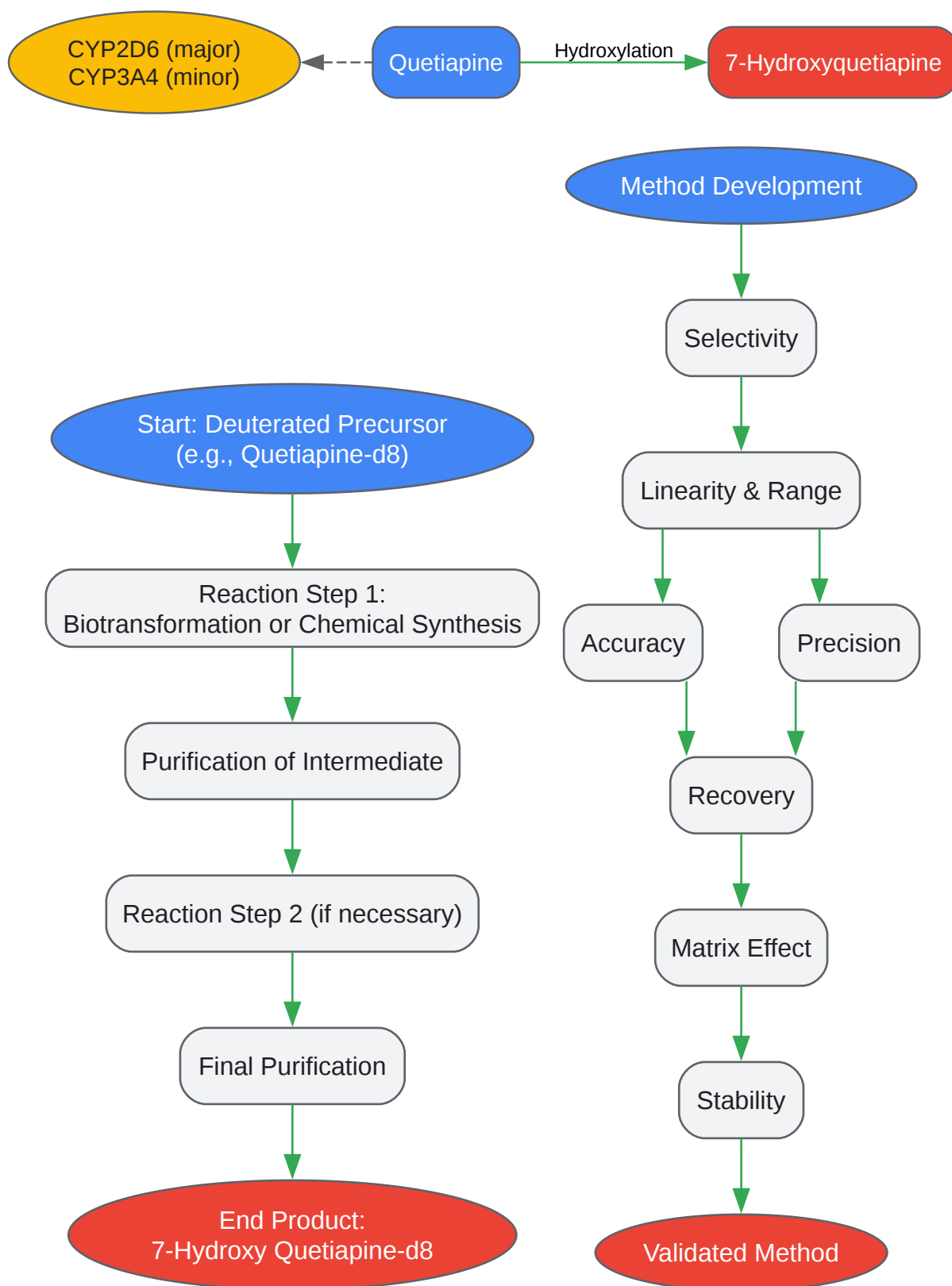
A clear distinction between the deuterated and non-deuterated forms of 7-Hydroxy Quetiapine is essential for its proper application. The key properties are summarized in the table below.

Property	7-Hydroxy Quetiapine-d8	7-Hydroxyquetiapine
Synonyms	6-[2,2,3,3,5,5,6,6-octadeuterio-4-[2-(2-hydroxyethoxy)ethyl]piperazin-1-yl]benzo[b][3][4]benzothiazepin-2-ol	11-[4-[2-(2-Hydroxyethoxy)ethyl]-1-piperazinyl]dibenzo[b,f][3][4]thiazepin-7-ol; ICI214227
Molecular Formula	C ₂₁ H ₁₇ D ₈ N ₃ O ₃ S	C ₂₁ H ₂₅ N ₃ O ₃ S
Molecular Weight	407.56 g/mol [5]	399.51 g/mol [6]
CAS Number	1185098-57-0[5]	139079-39-3[6]
Appearance	White to Light Yellow Solid	No data available
Solubility	Chloroform (Slightly), Methanol (Slightly)	No data available
Storage	-20°C	No data available

Metabolism of Quetiapine to 7-Hydroxyquetiapine

Quetiapine undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes. The formation of the active metabolite, 7-Hydroxyquetiapine, is a key pathway. Understanding this metabolic conversion is critical for interpreting pharmacokinetic data.

The metabolic pathway involves the hydroxylation of the dibenzothiazepine ring of Quetiapine. This reaction is primarily catalyzed by the CYP2D6 enzyme, with some contribution from CYP3A4. The resulting metabolite, 7-Hydroxyquetiapine, is pharmacologically active and contributes to the overall therapeutic effect of Quetiapine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [3. hyphadiscovery.com](https://www.hyphadiscovery.com) [[hyphadiscovery.com](https://www.hyphadiscovery.com)]
- [4. turkjps.org](https://www.turkjps.org) [[turkjps.org](https://www.turkjps.org)]
- [5. 7-Hydroxy Quetiapine-d8 | LGC Standards](https://www.lgcstandards.com) [[lgcstandards.com](https://www.lgcstandards.com)]
- [6. scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 7-Hydroxy Quetiapine-d8]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12412725/docs#an-in-depth-technical-guide-to-7-hydroxy-quetiapine-d8\]](https://www.benchchem.com/product/b12412725/docs#an-in-depth-technical-guide-to-7-hydroxy-quetiapine-d8)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)